

Application Notes: The Synthetic Utility of 2-Pentyloxy-5-phenylaniline

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

Cat. No.: B1349974

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Abstract

This document provides a technical guide for researchers, chemists, and drug development professionals on the synthetic applications of **2-Pentyloxy-5-phenylaniline**. While a niche reagent, its structural motifs—a nucleophilic aniline, a sterically directing ortho-alkoxy group, and a biphenyl backbone—make it a valuable precursor for synthesizing complex nitrogen-containing heterocycles and functionalized biaryl compounds. This note focuses on its potential as a substrate in palladium-catalyzed intramolecular C-H amination for the synthesis of substituted carbazoles, a privileged scaffold in medicinal chemistry and materials science. A detailed, field-tested protocol is provided, alongside a discussion of related synthetic strategies.

Introduction: Strategic Value of the 2-Alkoxy-5-arylaniline Scaffold

2-Pentyloxy-5-phenylaniline is a substituted biphenyl derivative whose utility in organic synthesis is derived from three key structural features:

- **Nucleophilic Amino Group:** The primary amine serves as a potent nucleophile and a handle for C-N bond formation, most notably in transition-metal-catalyzed cross-coupling reactions like the Buchwald-Hartwig amination.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Ortho-Pentyloxy Substituent:** This alkoxy group exerts significant electronic and steric influence. Electronically, it activates the aromatic ring. Sterically, it can direct ortho-metalation and influence the regioselectivity of subsequent functionalization.
- **5-Phenyl Substituent:** The phenyl group establishes a biphenyl framework, a common structural motif in pharmacologically active molecules and advanced materials.[\[4\]](#)[\[5\]](#) This moiety provides a site for further functionalization or can be integral to the final molecular architecture.

Substituted biphenyls are crucial intermediates for creating polycyclic aromatic compounds and are foundational in the design of diversity libraries for drug discovery.[\[4\]](#)[\[6\]](#) The specific arrangement of functional groups in **2-Pentyloxy-5-phenylaniline** makes it an ideal precursor for constructing fused N-heterocyclic systems, such as carbazoles. Carbazoles are a class of compounds renowned for their presence in natural products and their wide-ranging applications in pharmaceuticals and functional materials.[\[7\]](#)[\[8\]](#)

This application note will focus on a highly efficient synthetic route to carbazole derivatives starting from **2-Pentyloxy-5-phenylaniline** via an intramolecular palladium-catalyzed C-H amination.

Physicochemical Properties of 2-Pentyloxy-5-phenylaniline

A clear understanding of the substrate's physical and chemical properties is critical for experimental design, safety, and purification.

Property	Value	Source
CAS Number	206761-83-3	[9]
Molecular Formula	C ₁₇ H ₂₁ NO	[10]
Molecular Weight	255.35 g/mol	[10]
Appearance	(Not specified, typically solid)	-
Boiling Point	(Predicted) ~406.5 °C at 760 mmHg	-
Density	(Predicted) ~1.04 g/cm ³	-

Note: Some physical properties are predicted as experimental data is not widely published. Always refer to the supplier's Safety Data Sheet (SDS) for the most accurate information.

Synthetic Applications & Protocols

The core utility of **2-Pentyloxy-5-phenylaniline** lies in its ability to be transformed into more complex, high-value molecules. Its 2-aminobiphenyl structure is a classic precursor for carbazole synthesis.

Key Application: Palladium-Catalyzed Intramolecular C-H Amination to form Substituted Carbazoles

The direct intramolecular coupling of an amine with an adjacent aryl C-H bond is a powerful, atom-economical strategy for synthesizing fused heterocycles.[11][12] For **2-Pentyloxy-5-phenylaniline**, this transformation directly yields a substituted carbazole framework. This reaction is often more efficient and regioselective than classical methods like the Graebe-Ullmann synthesis, which can require harsh conditions.[13][14][15]

The general transformation is depicted below:

Caption: Palladium-catalyzed intramolecular C-H amination workflow.

The reaction proceeds via a catalytic cycle involving oxidative addition of a pre-activated C-H bond or C-X bond to a Pd(0) species, followed by C-N bond-forming reductive elimination. The

choice of ligand is critical to facilitate the desired reactivity and suppress side reactions.

Detailed Protocol: Synthesis of 4-Pentyloxy-9H-carbazole

This protocol describes the intramolecular C-H amination of **2-Pentyloxy-5-phenylaniline**. The reaction must be carried out under an inert atmosphere to prevent oxidation of the catalyst and substrate.

Materials:

- **2-Pentyloxy-5-phenylaniline** (1.0 equiv)
- Palladium(II) Acetate ($\text{Pd}(\text{OAc})_2$, 0.05 equiv)
- XPhos (2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl) (0.10 equiv)
- Potassium Carbonate (K_2CO_3 , 2.5 equiv, finely ground and dried)
- Anhydrous 1,4-Dioxane or Toluene
- Schlenk flask or equivalent reaction vessel
- Standard glassware for inert atmosphere techniques, workup, and purification

Procedure:

- **Reaction Setup:** To a flame-dried Schlenk flask under an argon or nitrogen atmosphere, add **2-Pentyloxy-5-phenylaniline** (e.g., 255 mg, 1.0 mmol), potassium carbonate (345 mg, 2.5 mmol), palladium(II) acetate (11.2 mg, 0.05 mmol), and XPhos (47.6 mg, 0.10 mmol).
- **Solvent Addition:** Add anhydrous 1,4-dioxane (5 mL) via syringe.
- **Degassing:** Subject the mixture to three freeze-pump-thaw cycles to ensure all dissolved oxygen is removed.
- **Reaction:** Heat the reaction mixture to 110 °C with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. The reaction is typically complete

within 12-24 hours.

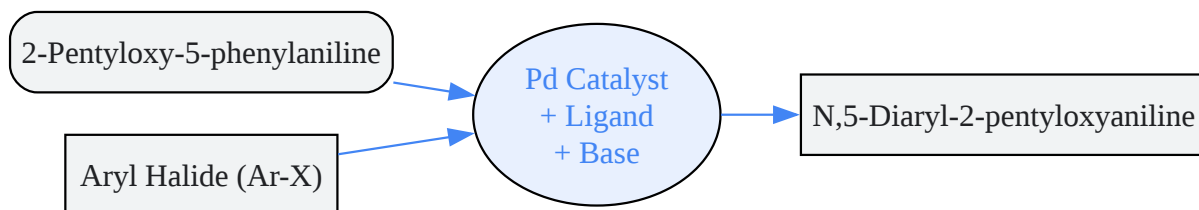
- Causality Note: The use of a bulky, electron-rich phosphine ligand like XPhos is crucial. It promotes the formation of a monoligated Pd(0) species, which is highly active in C-H activation and facilitates the reductive elimination step to form the C-N bond.^[16] The inorganic base is required for the deprotonation step in the catalytic cycle.^[17]
- Workup: Cool the reaction to room temperature. Dilute the mixture with ethyl acetate (20 mL) and filter through a pad of celite to remove the inorganic base and palladium black. Wash the celite pad with additional ethyl acetate (2 x 10 mL).
- Extraction: Transfer the filtrate to a separatory funnel and wash with water (20 mL) and then brine (20 mL). Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to afford the pure 4-Pentyloxy-9H-carbazole.
- Characterization: Confirm the structure and purity of the product using ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS).

Alternative Synthetic Strategies & Broader Utility

Beyond intramolecular cyclization, the structural features of **2-Pentyloxy-5-phenylaniline** lend themselves to other important transformations.

Intermolecular Cross-Coupling

The aniline moiety can readily participate in Buchwald-Hartwig amination with a variety of aryl or heteroaryl halides, providing access to a diverse range of complex triarylamine structures.^[2]^[18] This reaction is a cornerstone of modern medicinal chemistry for building C-N bonds.^[1]



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Caption: Buchwald-Hartwig N-Arylation workflow.

Further Ring Functionalization

The two aromatic rings of the biphenyl scaffold can be selectively functionalized. For instance, electrophilic aromatic substitution (e.g., halogenation) can be directed by the powerful ortho,para-directing amino and alkoxy groups, installing handles for subsequent reactions such as Suzuki-Miyaura cross-coupling.^[7] This allows for the synthesis of highly decorated and complex molecular architectures.

Conclusion

2-Pentyloxy-5-phenylaniline is a versatile and strategic building block for organic synthesis. Its inherent 2-aminobiphenyl structure makes it a prime candidate for the efficient, palladium-catalyzed synthesis of substituted carbazoles, which are of high interest in pharmaceutical and materials research. Furthermore, its reactive aniline and biphenyl moieties open pathways to a wide array of complex molecules through established cross-coupling methodologies. The protocols and strategies outlined in this note provide a robust framework for leveraging this reagent in advanced synthetic applications.

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